

Application of Chlorimuron-ethyl-d5 in environmental monitoring studies.

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Compound of Interest

Compound Name: Chlorimuron-ethyl-d5

Cat. No.: B15556119

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

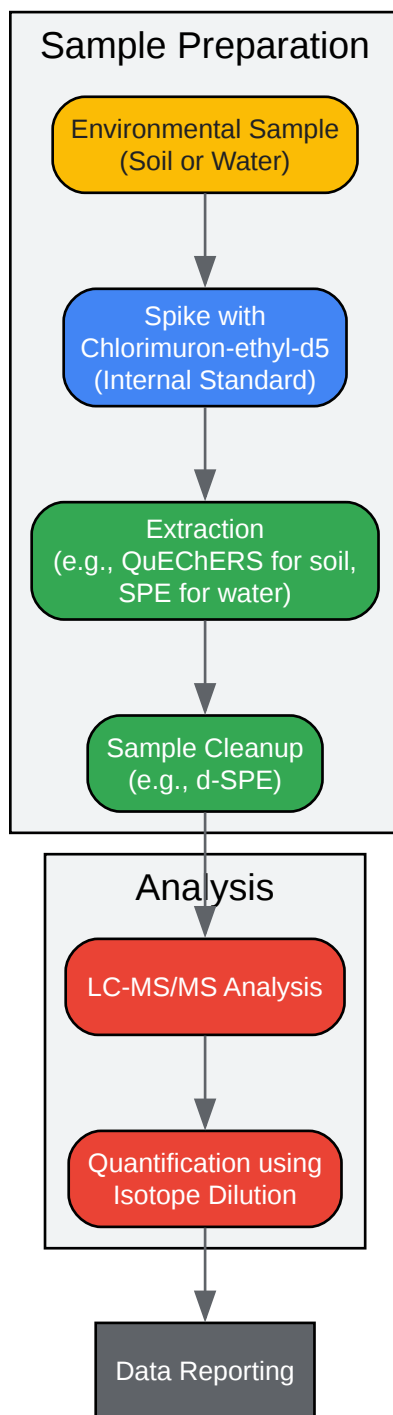
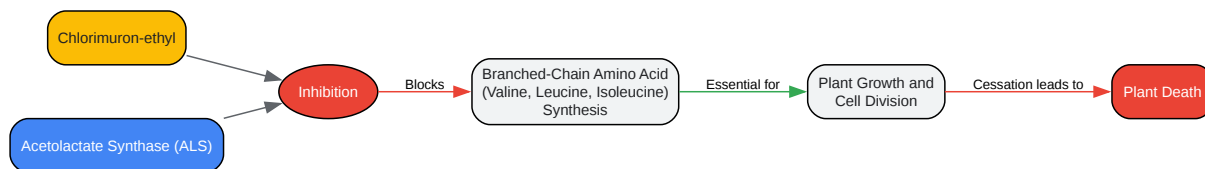
Chlorimuron-ethyl is a sulfonylurea herbicide used for selective, systemic, and post-emergence control of broadleaf weeds in crops such as soybeans and peanuts.[1] Its mode of action is the inhibition of the acetolactate synthase (ALS) enzyme, which is critical for the biosynthesis of branched-chain amino acids in plants.[2] This inhibition halts cell division and leads to plant death.[2] Due to its potential for mobility in soil and groundwater, monitoring its presence in environmental matrices is crucial.[3]

Chlorimuron-ethyl-d5, a deuterated analog of chlorimuron-ethyl, serves as an ideal internal standard for quantitative analysis by isotope dilution mass spectrometry.[4][5] Its use significantly improves the accuracy and precision of analytical methods by correcting for matrix effects and variations in sample preparation and instrument response.[6] These application

notes provide detailed protocols for the use of **Chlorimuron-ethyl-d5** in the analysis of environmental samples.

Mechanism of Action of Chlorimuron-ethyl

Chlorimuron-ethyl's herbicidal activity is derived from its inhibition of the acetolactate synthase (ALS) enzyme, also known as acetohydroxyacid synthase (AHAS).^[2] This enzyme is essential for the synthesis of the branched-chain amino acids valine, leucine, and isoleucine in plants.^[2] By blocking ALS, chlorimuron-ethyl disrupts protein synthesis, which in turn stops cell division and plant growth, ultimately leading to the death of susceptible plants.^[2]



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